

Fresh preparation of Erastin2 working solutions for experiments

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Compound of Interest

Compound Name: *Erastin2*

Cat. No.: *B3026161*

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Technical Support Center: Erastin2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the fresh preparation of **Erastin2** working solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Erastin2**?

A1: **Erastin2** is highly soluble in dimethyl sulfoxide (DMSO).[1][2] It is recommended to use fresh, anhydrous DMSO to prepare stock solutions, as moisture can reduce its solubility.[2] **Erastin2** is insoluble in water.[2]

Q2: How should I prepare a stock solution of **Erastin2**?

A2: To prepare a stock solution, dissolve **Erastin2** powder in fresh DMSO to a desired concentration, for example, 10 mM or 100 mg/mL.[1] Gentle warming at 37°C or sonication can aid in dissolution.

Q3: How should I store the **Erastin2** stock solution?

A3: Aliquot the stock solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles. When stored at -20°C, the stock solution is stable for at least one month, and for up to two years at -80°C. Protect the solution from light.

Q4: How do I prepare a working solution from the stock solution for my in vitro experiment?

A4: To prepare a working solution, dilute the DMSO stock solution with your cell culture medium to the final desired concentration immediately before use. It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity to the cells. Aqueous solutions of **Erastin2** are not stable and should be used on the same day they are prepared.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation observed in the stock solution upon storage.	The stock solution was not stored properly, or it has undergone freeze-thaw cycles.	Prepare a fresh stock solution. Ensure it is aliquoted and stored at -20°C or -80°C .
Precipitation is observed in the culture medium after adding the Erastin2 working solution.	The final concentration of Erastin2 is too high for the aqueous environment of the culture medium. The DMSO concentration might be too low to maintain solubility.	Lower the final concentration of Erastin2. Ensure the stock solution is well-mixed into the medium. Perform a serial dilution to reach the final concentration.
Erastin2 appears to be inactive or shows reduced activity in the experiment.	The compound may have degraded due to improper storage or handling. The working solution was not freshly prepared.	Use a fresh aliquot of the stock solution to prepare the working solution immediately before the experiment. Verify the activity of a new batch of Erastin2.
Inconsistent results between experiments.	Variability in the preparation of the working solution. Different final DMSO concentrations.	Standardize the protocol for preparing the working solution. Ensure the final DMSO concentration is consistent across all experiments.

Experimental Protocols

Preparation of Erastin2 Stock Solution (10 mM)

- Weigh out the required amount of **Erastin2** powder (Molecular Weight: 623.14 g/mol).
- Add fresh, anhydrous DMSO to the powder to achieve a final concentration of 10 mM.
- If necessary, gently warm the solution at 37°C or use an ultrasonic bath to ensure complete dissolution.
- Once fully dissolved, aliquot the stock solution into single-use vials.
- Store the aliquots at -20°C or -80°C, protected from light.

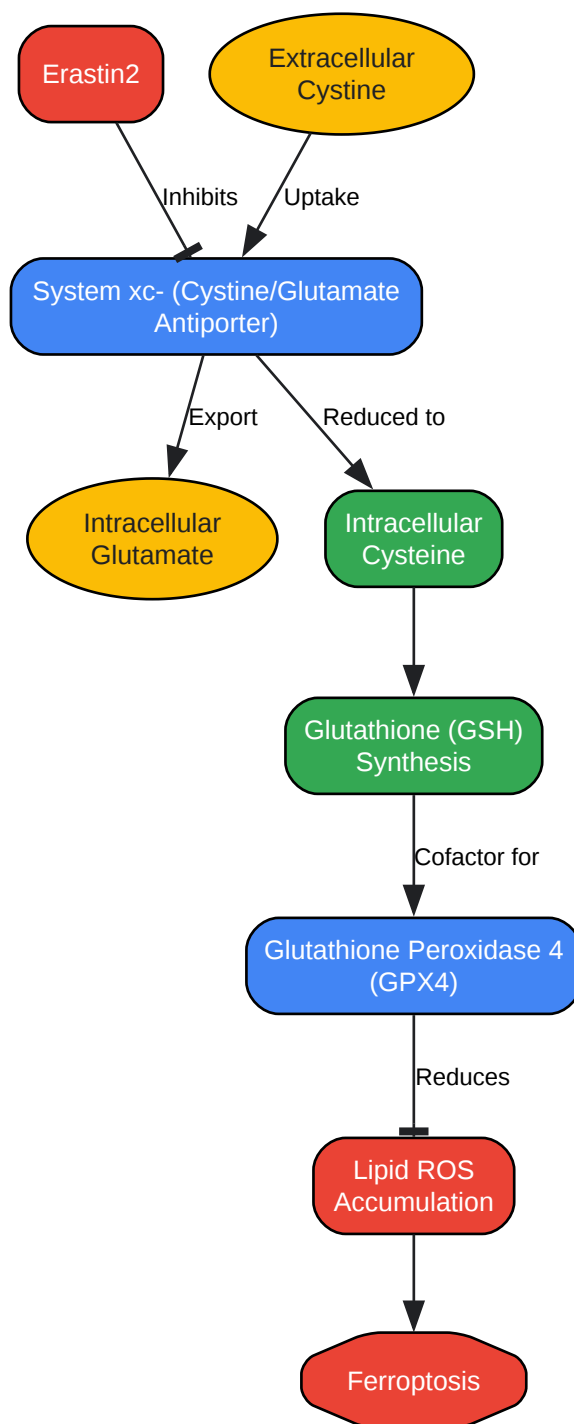
Preparation of Erastin2 Working Solution for Cell-Based Assays

- Thaw a single-use aliquot of the 10 mM **Erastin2** stock solution at room temperature.
- Dilute the stock solution in pre-warmed cell culture medium to the desired final concentration (e.g., 1 µM, 10 µM).
- Ensure the final DMSO concentration in the culture medium does not exceed 0.1%.
- Mix the working solution thoroughly by gentle pipetting.
- Add the freshly prepared working solution to your cells immediately.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	623.14 g/mol	
Solubility in DMSO	~100 mg/mL (~160.48 mM)	
Solubility in Water	Insoluble	
Stock Solution Storage	-20°C for up to 1 year; -80°C for up to 2 years	
Recommended Final DMSO Concentration in Culture	≤0.1%	

Visualizations



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References

- 1. Erastin2 | CAS#: 1695533-44-8 | ferroptosis inducer | InvivoChem [invivochem.com]
- 2. selleckchem.com [selleckchem.com]
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